

sample preparation clomipramine plasma heptan isoamyl alcohol extraction

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Compound Focus: Clomipramine Hydrochloride

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Analytical Method for Clomipramine in Plasma

This protocol details a modified sample preparation method for the determination of **Clomipramine hydrochloride** in human plasma using HPLC-UV. The procedure simplifies the extraction by eliminating the acidic back-extraction step, allowing for direct injection and significantly shortening the analysis time [1].

Experimental Protocol

• Sample Extraction:

- Extract 1 mL of plasma sample by adding an organic solvent mixture of **Heptane : Isoamyl alcohol** in a **95:5** ratio [1] [2].
- Vortex mix the sample thoroughly to ensure complete extraction of the analyte.
- Centrifuge the mixture to separate the organic and aqueous layers clearly.

• Phase Separation:

- Transfer the organic layer (the top layer containing the extracted drug) to a clean tube.
- Re-extract this organic layer with **200 µL of ortho-Phosphoric acid (0.3% v/v)** [1] [2].
- Discard the organic phase after this second extraction. The acidic aqueous phase now contains the clomipramine and is ready for injection.

- **HPLC-UV Analysis:**

- **Column:** Use a **C8 reverse-phase ODS2** column [1] [2].
- **Mobile Phase:** **Acetonitrile : Water** in a **75:25** ratio. Filter and degas before use.
- **Detection:** **UV detection at 215 nm** [1] [2].
- **Injection Volume:** Directly inject a suitable aliquot of the final acidic aqueous phase.

Method Validation Data

The method was validated according to standard analytical procedures, with key parameters summarized below [1] [3].

Table 1: Assay Validation Parameters for Clomipramine HPLC-UV Method

Parameter	Result / Value
Analytical Range	2.5 - 120 ng/mL [1]
Linearity (r ²)	0.9950 for Clomipramine [1]
Retention Time (min)	Clomipramine: 10.3 ± 0.3; Desmethyl Clomipramine: 9.5 ± 0.3 [1]
Precision (Coefficient of Variation)	Intra-day & Inter-day < 18.3% [1]

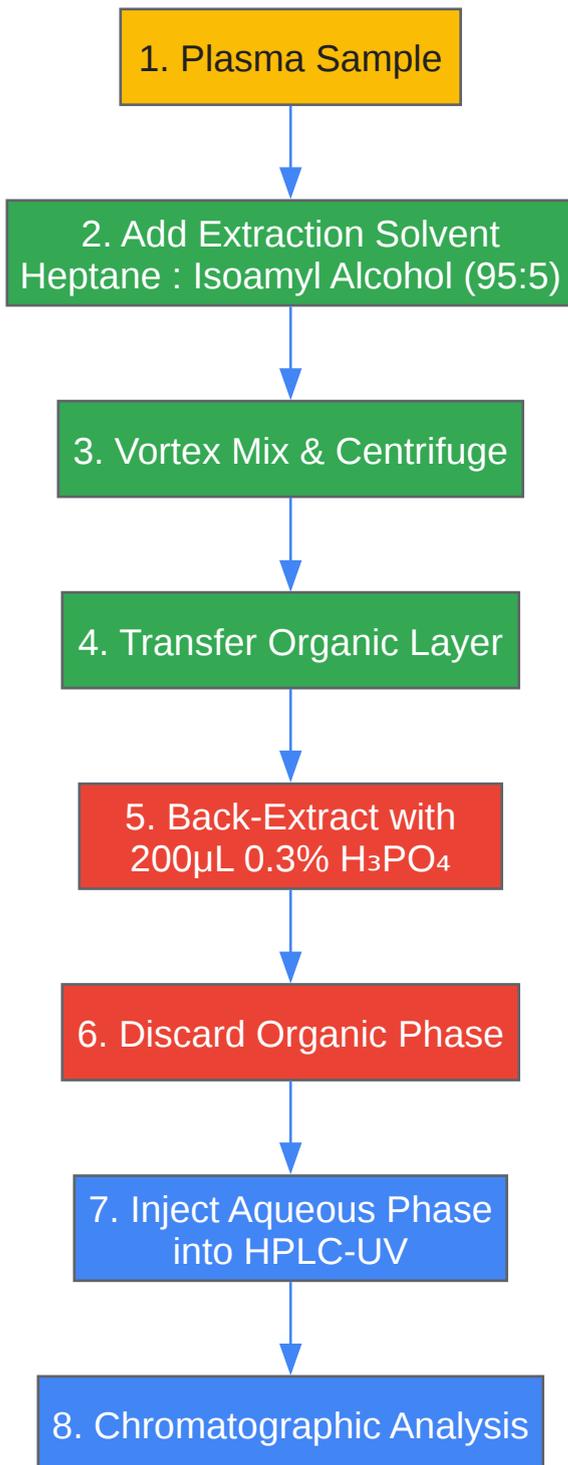
Application in Bioequivalence Study

The validated method was successfully applied in a single-dose bioequivalence study [1] [2].

- **Study Design:** A two-sequence, crossover block-randomized design with 12 fasting healthy male volunteers.
- **Dosage:** Administration of 3 x 25 mg tablets of both test and reference clomipramine formulations.
- **Sample Collection:** Blood samples were taken pre-dose and at 9 time points within 48 hours post-dose.
- **Conclusion:** The 90% confidence intervals for the test/reference ratios of AUC and Cmax were within the bioequivalence limits of 0.80-1.20, indicating the two formulations are interchangeable [1].

Experimental Workflow

The following diagram illustrates the complete sample preparation and analysis process.



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Diagram 1: Sample preparation and analysis workflow for clomipramine determination in plasma.

Key Takeaways

- **Simplified Extraction:** The method uses a straightforward liquid-liquid extraction with heptane:isoamyl alcohol, followed by back-extraction into a small volume of phosphoric acid [1].
- **Direct Injection:** The final extract in ortho-phosphoric acid is compatible with reverse-phase HPLC, allowing for direct injection and avoiding lengthy solvent evaporation and reconstitution steps [1].
- **Proven Applicability:** The method is not only validated but also demonstrated to be robust and precise enough for use in formal bioequivalence studies, meeting regulatory standards [1].

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References

1. A Simple Sample with HPLC-UV Method for Estimation of... Preparation [pubmed.ncbi.nlm.nih.gov]
2. A Simple Sample Preparation with HPLC -UV Method ... : Internet Archive [archive.org]
3. Validation of Analytical Methods: A Review [gavinpublishers.com]

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